

The Agonist Yoda2: A Technical Guide to its Impact on Intracellular Calcium Levels

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Yoda2**, a potent and selective agonist of the mechanosensitive ion channel Piezo1, and its consequential effects on intracellular calcium concentrations. This document details the quantitative aspects of **Yoda2**-induced calcium influx, outlines the experimental methodologies for its study, and visualizes the underlying signaling pathways and experimental workflows.

Quantitative Data Summary

The following tables summarize the key quantitative parameters of **Yoda2**'s effect on intracellular calcium levels, primarily through its activation of the Piezo1 channel. These data have been compiled from studies on human red blood cells, providing a comparative context with the more established Piezo1 agonist, Yoda1.



Parameter	Yoda2 Value	Yoda1 Value	Cell Type	Reference
EC50 (Patch Clamp)	305 nM	1391 nM	Human Red Blood Cells	[1]
EC50 (Calcium Assay)	150 nM	600 nM	Overexpressed mouse Piezo1	[2]
EC50 (Membrane Hyperpolarizatio n)	465 nM	305 nM	Human Red Blood Cells	[1]

Table 1: Comparative Potency (EC50) of **Yoda2** and Yoda1. EC50 values represent the concentration of the agonist that produces 50% of the maximal response. Lower values indicate higher potency.

Concentration	Percentage of Responding Cells (Yoda2)	Percentage of Responding Cells (Yoda1)	Cell Type	Reference
41 nM	~1.75%	~1.16%	Human Red Blood Cells	[1]
144 nM	~7.02%	~5.23%	Human Red Blood Cells	[1]
442 nM	~14.04%	~9.30%	Human Red Blood Cells	[1]
1330 nM	~17.54%	~15.12%	Human Red Blood Cells	[1]
4000 nM	~17.54%	~17.44%	Human Red Blood Cells	[1]
8000 nM	~18.13%	~20.35%	Human Red Blood Cells	[1]

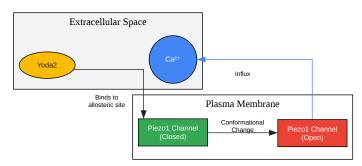


Table 2: Concentration-Dependent Recruitment of Responding Cells. Data represents the percentage of cells exhibiting a significant response to the agonist as determined by automated patch clamp.[1]

Signaling Pathway

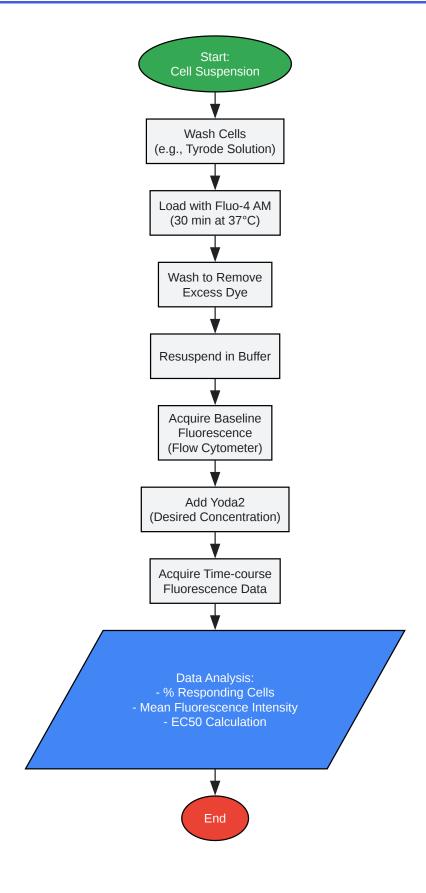
Yoda2 acts as a chemical agonist for the Piezo1 ion channel. Its binding to an allosteric site on the channel lowers the energy barrier for channel opening, mimicking the effect of mechanical stimulation.[3] This leads to a direct influx of cations, most notably Ca²⁺, down their electrochemical gradient. The resulting increase in intracellular calcium can then trigger a variety of downstream cellular signaling cascades.



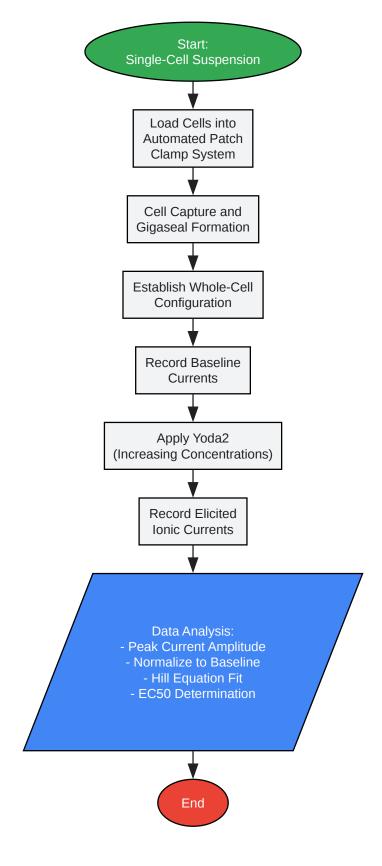












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